

Application Notes and Protocols: 4-Nitrophenyl Tetradecanoate in Food Science

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Nitrophenyl tetradecanoate

CAS No.: 59986-46-8

Cat. No.: B1609033

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of 4-nitrophenyl tetradecanoate, also known as p-nitrophenyl myristate (pNPM), in food science. The primary application is the determination of lipase and esterase activity, which is crucial for quality control, enzyme characterization, and understanding lipid metabolism in various food systems.

Introduction

4-Nitrophenyl tetradecanoate is a chromogenic substrate used for the spectrophotometric determination of lipolytic enzyme activity. The principle of the assay is based on the enzymatic hydrolysis of the ester bond in 4-nitrophenyl tetradecanoate by a lipase or esterase. This reaction releases 4-nitrophenol (pNP), which, under alkaline conditions, forms the yellow-colored p-nitrophenolate anion. The rate of formation of this anion is directly proportional to the enzyme activity and can be quantified by measuring the increase in absorbance at approximately 405-415 nm.^{[1][2][3]} This method is widely applicable in the food industry for

assessing the quality of dairy products, fats, and oils, as well as for characterizing microbial lipases used in food processing.

Data Presentation

Table 1: Properties of 4-Nitrophenyl Tetradecanoate

Property	Value	Reference
Alternate Names	4-Nitrophenyl myristate, p-Nitrophenyl myristate	[4]
CAS Number	14617-85-7	[4]
Molecular Formula	C ₂₀ H ₃₁ NO ₄	[4]
Molecular Weight	349.46 g/mol	[4]
Appearance	Powder	
Solubility	Chloroform: 50 mg/mL	[5]
Storage Temperature	-20°C	[5]

Table 2: Comparative Lipase Activity on Various p-Nitrophenyl Esters

This table presents the maximal velocity (V_{max}) of a wild-type lipase on various p-nitrophenyl (pNP) ester substrates, illustrating the influence of the fatty acid chain length on enzyme activity. While specific data for 4-nitrophenyl tetradecanoate (C14) is not detailed in the cited study, the trend suggests that lipase activity is dependent on the acyl chain length.

Substrate	Acyl Chain Length	Vmax (U/mg protein)	Reference
p-Nitrophenyl acetate	C2	0.42	[6][7]
p-Nitrophenyl butyrate	C4	0.95	[6][7]
p-Nitrophenyl octanoate	C8	1.1	[6][7]
p-Nitrophenyl dodecanoate	C12	0.78	[6][7]
p-Nitrophenyl palmitate	C16	0.18	[6][7]

Experimental Protocols

Protocol 1: General Assay for Lipase Activity using 4-Nitrophenyl Tetradecanoate

This protocol provides a general method for determining lipase activity in a clear liquid sample, such as a purified enzyme solution or a clarified food extract.

Materials:

- 4-Nitrophenyl tetradecanoate (pNPM)
- Isopropanol
- Tris-HCl buffer (50 mM, pH 8.0)
- Enzyme solution (e.g., lipase from microbial source, pancreatic lipase)
- Sodium carbonate solution (Na_2CO_3), 0.1 M
- Spectrophotometer (capable of reading at 410 nm)
- Incubator or water bath (37°C)

Procedure:

- **Preparation of Substrate Stock Solution:**
 - Dissolve 4-nitrophenyl tetradecanoate in isopropanol to a concentration of 10 mM. This is the substrate stock solution.
- **Preparation of Reaction Mixture:**
 - Prepare the reaction mixture by adding 900 μ L of 50 mM Tris-HCl buffer (pH 8.0) to a microcentrifuge tube.
 - Add 100 μ L of the 10 mM pNPM stock solution to the buffer.
 - Mix thoroughly by vortexing to create an emulsion.
- **Enzymatic Reaction:**
 - Pre-incubate the reaction mixture at 37°C for 5 minutes.
 - To start the reaction, add 100 μ L of the enzyme solution to the pre-incubated reaction mixture.
 - Incubate the reaction at 37°C for a defined period (e.g., 15 minutes). The incubation time should be within the linear range of the reaction.
- **Stopping the Reaction and Color Development:**
 - Stop the reaction by adding 250 μ L of 0.1 M sodium carbonate solution. This will also raise the pH and allow for the development of the yellow color of the p-nitrophenolate ion.
- **Measurement:**
 - Centrifuge the tubes to pellet any precipitate.
 - Measure the absorbance of the supernatant at 410 nm against a blank. The blank should contain all reagents except the enzyme solution, for which an equal volume of buffer is substituted.

Calculation of Lipase Activity:

One unit (U) of lipase activity is defined as the amount of enzyme that releases 1 μmol of 4-nitrophenol per minute under the specified assay conditions.

The activity can be calculated using the Beer-Lambert law:

$$\text{Activity (U/mL)} = (\Delta A \times V_{\text{total}}) / (\epsilon \times t \times V_{\text{enzyme}})$$

Where:

- ΔA is the change in absorbance (absorbance of sample - absorbance of blank).
- V_{total} is the total volume of the reaction mixture in mL.
- ϵ is the molar extinction coefficient of p-nitrophenol at a specific pH and wavelength (e.g., 18,000 $\text{M}^{-1}\text{cm}^{-1}$ at 410 nm).[8]
- t is the incubation time in minutes.
- V_{enzyme} is the volume of the enzyme solution added in mL.

Protocol 2: Determination of Lipolytic Activity in Milk

This protocol is adapted for measuring lipase activity in a turbid sample like milk, which requires additional clarification steps.[9][10]

Materials:

- Milk sample (raw or processed)
- 4-Nitrophenyl tetradecanoate (pNPM)
- Isopropanol
- Tris-HCl buffer (e.g., 0.15 M, pH 8.5, to buffer against the acidity of the milk)[11]
- Clarifying reagent for dairy products

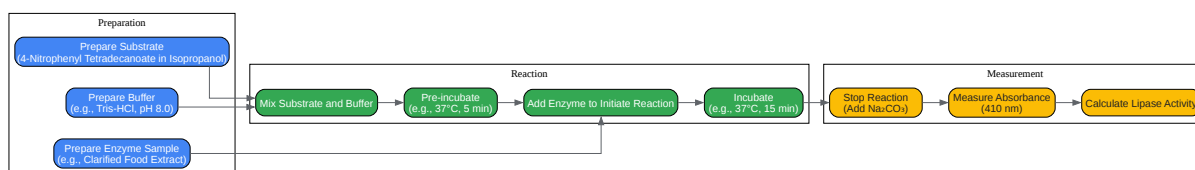
- Sodium carbonate solution (0.1 M)
- Spectrophotometer
- Centrifuge

Procedure:

- Sample Preparation:
 - Centrifuge the milk sample to separate the cream layer. Use the skim milk for the assay.
- Reaction Setup:
 - In a test tube, mix a defined volume of the skim milk sample with the Tris-HCl buffer.
 - Prepare the substrate emulsion as described in Protocol 1 and add it to the milk-buffer mixture.
- Enzymatic Reaction:
 - Incubate the mixture at a controlled temperature (e.g., 37°C) for a specific time (e.g., 30-60 minutes).
- Clarification and Measurement:
 - Stop the reaction by adding the clarifying reagent as per the manufacturer's instructions. This reagent helps to precipitate proteins and solubilize fat globules.
 - Add sodium carbonate solution to develop the color.
 - Centrifuge the sample at high speed to obtain a clear supernatant.
 - Measure the absorbance of the supernatant at 412 nm.[\[10\]](#)
- Controls and Calculation:
 - Prepare a blank using a heat-inactivated milk sample to account for non-enzymatic hydrolysis.

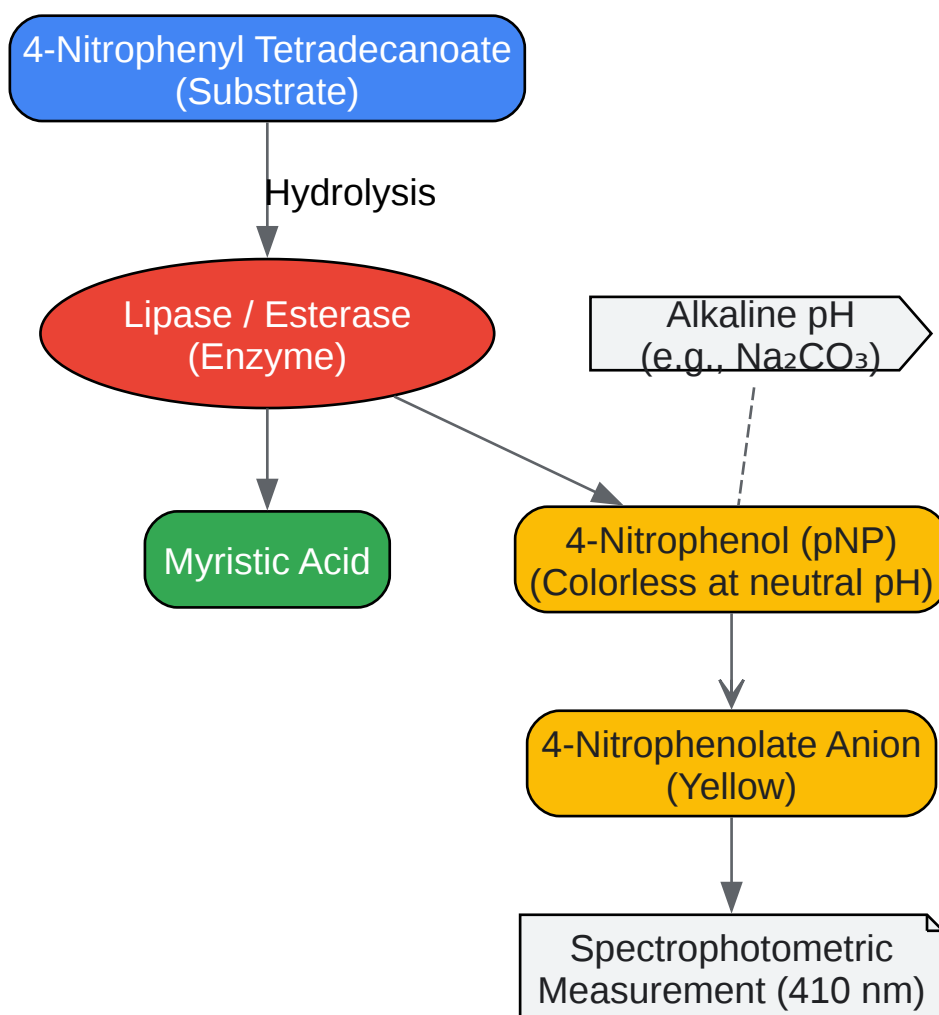
- Calculate the lipase activity as described in Protocol 1, taking into account the dilution of the milk sample.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the spectrophotometric assay of lipase activity.



[Click to download full resolution via product page](#)

Caption: Principle of the chromogenic lipase assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. [dergipark.org.tr](https://www.dergipark.org.tr) [dergipark.org.tr]

- 3. Defining Substrate Specificities for Lipase and Phospholipase Candidates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. researchgate.net [researchgate.net]
- 5. margenot.cropsciences.illinois.edu [margenot.cropsciences.illinois.edu]
- 6. Caucasian Journal of Science » Submission » Investigation of The Activity of Lipase Variants on Different 4-Nitrophenyl Esters by Spectrophotometric Assay [dergipark.org.tr]
- 7. A New Spectrophotometric Method for the Detection of Lipase Activity Using 2,4-Dinitrophenyl Butyrate as a Substrate [ouci.dntb.gov.ua]
- 8. zenodo.org [zenodo.org]
- 9. Validation and comparison of analytical methods based on the release of p-nitrophenol to determine lipase activity in milk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Lipase inhibitory activity assay for fermented milk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: 4-Nitrophenyl Tetradecanoate in Food Science]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609033/docs#application-notes-and-protocols-4-nitrophenyl-tetradecanoate-in-food-science>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)